

# "physical and chemical properties of 7-Methyloct-7-EN-1-YN-4-OL"

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Compound of Interest

Compound Name: 7-Methyloct-7-EN-1-YN-4-OL

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## Technical Guide: 7-Methyloct-7-en-1-yn-4-ol

For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

This technical guide provides a summary of the known physical and chemical properties of the organic compound **7-Methyloct-7-en-1-yn-4-ol**. Due to the limited availability of specific experimental data for this molecule in publicly accessible databases and literature, this document also includes general characteristics of enyne alcohols to provide a contextual understanding. The guide is intended for researchers and professionals in the fields of chemistry and drug development who require a concise overview of this compound. All quantitative data is presented in structured tables, and a generalized experimental workflow is visualized.

### **Chemical Identity**

**7-Methyloct-7-en-1-yn-4-ol** is a secondary alcohol containing both a double bond (alkene) and a triple bond (alkyne) in its carbon chain.



Identifier	Value
IUPAC Name	7-methyloct-7-en-1-yn-4-ol[1]
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O[ <u>1</u> ]
Molecular Weight	138.21 g/mol [1]
CAS Number	96488-58-3[1]
SMILES	CC(=C)CCC(CC#C)O[1]
InChI Key	UXSZMEZYKBWHIC-UHFFFAOYSA-N[1]

### **Physical Properties**

Specific experimental data for the physical properties of **7-Methyloct-7-en-1-yn-4-ol**, such as melting point, boiling point, and density, are not readily available in the cited literature. However, general properties of related unsaturated alcohols can provide an estimation. Alcohols exhibit higher boiling points than alkanes of similar molecular weight due to hydrogen bonding.[2][3] The solubility of alcohols in water decreases as the carbon chain length increases.[2][3] Alkynes are generally nonpolar but are more polar than corresponding alkanes and alkenes.[4]

Property	Value
Melting Point	Data not available
Boiling Point	Data not available
Density	Data not available
Solubility	Data not available
Calculated XLogP3-AA	2.3[1]

## **Chemical and Spectral Properties**

The chemical reactivity of **7-Methyloct-7-en-1-yn-4-ol** is dictated by its functional groups: the hydroxyl group, the carbon-carbon double bond, and the carbon-carbon triple bond. The



terminal alkyne provides a site for deprotonation and subsequent reactions, a characteristic feature of terminal alkynes.[5]

Spectral Data: While specific spectra for **7-Methyloct-7-en-1-yn-4-ol** are not directly provided, references indicate the availability of 13C NMR and GC-MS data.[1]

Spectral Data Type	Availability
¹H NMR	Data not available
<sup>13</sup> C NMR	Referenced, but data not available in snippets[1]
Mass Spectrometry (GC-MS)	Referenced, but data not available in snippets[1]
Infrared (IR)	Data not available

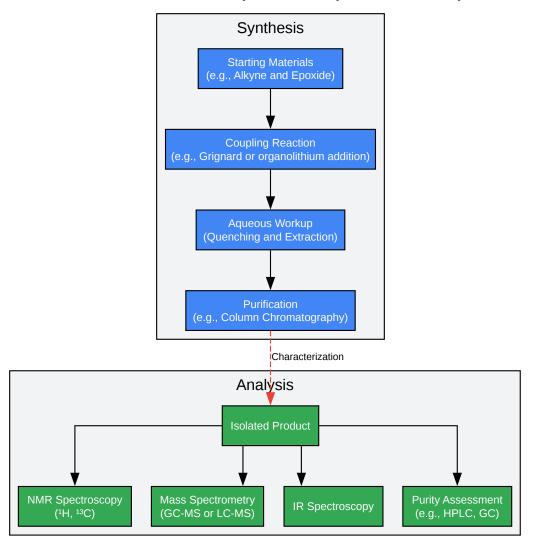
## **Experimental Protocols**

Detailed experimental protocols for the synthesis of **7-Methyloct-7-en-1-yn-4-ol** are not available in the searched literature. However, a general approach to synthesizing similar enyne alcohols can be conceptualized.

Below is a generalized workflow for the synthesis and characterization of an enyne alcohol.



#### Generalized Workflow for Enyne Alcohol Synthesis and Analysis



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Caption: Generalized workflow for the synthesis and analysis of an enyne alcohol.



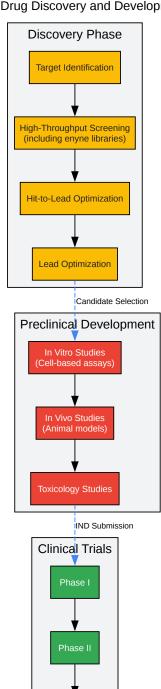
## **Biological Activity and Signaling Pathways**

There is no specific information available in the searched literature regarding the biological activity or involvement in signaling pathways of **7-Methyloct-7-en-1-yn-4-ol**.

However, the broader class of enyne derivatives has been noted for various biological activities. Some natural and synthetic enynes have demonstrated potent anti-inflammatory properties.[1][6] Additionally, some polyunsaturated alcohols and their derivatives have been investigated for their potential as insecticides.

As no specific signaling pathway has been identified for **7-Methyloct-7-en-1-yn-4-ol**, a representative diagram for a hypothetical drug discovery process is provided below.





Hypothetical Drug Discovery and Development Pathway

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Caption: A hypothetical pathway for drug discovery and development.



### Conclusion

**7-Methyloct-7-en-1-yn-4-ol** is a structurally interesting molecule for which foundational chemical identifiers are available. However, a comprehensive understanding of its physical properties, a detailed protocol for its synthesis, and its biological significance are currently lacking in the public domain. Further experimental investigation is required to fully characterize this compound and explore its potential applications. This guide serves as a starting point for researchers by consolidating the available information and highlighting the existing knowledge gaps.

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